

Technical Support Center: 2-Chloro-4-(trifluoromethoxy)pyrimidine

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Compound of Interest

Compound Name: 2-Chloro-4-(trifluoromethoxy)pyrimidine

CAS No.: 1261884-70-1

Cat. No.: B1435382

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Abstract: This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals working with **2-Chloro-4-(trifluoromethoxy)pyrimidine**. It provides detailed protocols, troubleshooting advice, and frequently asked questions (FAQs) regarding the handling, storage, and use of this versatile heterocyclic building block. The content is grounded in established principles of chemical reactivity and safety, drawing from the best available data to ensure scientific integrity.

A Note on Analogous Compound Data

Direct safety and handling data for **2-Chloro-4-(trifluoromethoxy)pyrimidine** are not widely published. This guide has been constructed leveraging data from its close structural isomer, 2-Chloro-5-(trifluoromethoxy)pyrimidine (CAS 1261812-52-5), for which comprehensive safety information is available.^[1] The electronic effects of the chloro and trifluoromethoxy substituents on the pyrimidine ring are comparable between the 4- and 5-positions, making this a scientifically sound approach for ensuring user safety and experimental success. All recommendations should be implemented in the context of a thorough risk assessment specific to your laboratory's conditions.

Section 1: Safety & Handling FAQs

This section addresses the most common questions regarding the safe handling and storage of **2-Chloro-4-(trifluoromethoxy)pyrimidine**.

Q1: What are the primary hazards associated with 2-Chloro-4-(trifluoromethoxy)pyrimidine?

A1: Based on data from its 5-isomer, **2-Chloro-4-(trifluoromethoxy)pyrimidine** should be handled as a hazardous substance. The primary hazards include:

- Acute Oral Toxicity: Harmful if swallowed.[1]
- Skin Corrosion/Irritation: Causes skin irritation.[1]
- Serious Eye Damage/Irritation: Causes serious eye irritation.[1]
- Respiratory Tract Irritation: May cause respiratory irritation upon inhalation.[1]

Q2: What personal protective equipment (PPE) is mandatory when working with this compound?

A2: A comprehensive PPE strategy is crucial. The following should be considered mandatory:

- Eye/Face Protection: Wear chemical safety goggles and a face shield. Standard safety glasses are not sufficient.
- Hand Protection: Use chemically resistant gloves (e.g., nitrile, neoprene). Gloves must be inspected for integrity before each use and disposed of properly after handling.
- Body Protection: A lab coat or a chemical-resistant suit is required to prevent skin contact.
- Respiratory Protection: All handling of solids or concentrated solutions should be performed in a certified chemical fume hood to avoid inhalation of dust or vapors.[2][3] If a fume hood is not available or ventilation is inadequate, a NIOSH-approved respirator with appropriate cartridges should be used.

Q3: What are the recommended storage conditions for this reagent?

A3: Proper storage is vital for maintaining the stability and integrity of the compound.

- Temperature: Store in a refrigerator at 2-8°C.[4]
- Atmosphere: Store under an inert atmosphere (e.g., argon or nitrogen) to prevent degradation from moisture or air. The compound may be hygroscopic.[4]
- Container: Keep the container tightly closed and in a dry, well-ventilated place.[5]

Q4: How should I handle an accidental spill?

A4: In the event of a spill, follow these steps:

- Evacuate: Immediately evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated, preferably within a chemical fume hood.
- Contain: Use an inert absorbent material like vermiculite, sand, or diatomaceous earth to contain the spill. Do not use combustible materials like paper towels as the primary absorbent.
- Collect: Carefully sweep or scoop the absorbed material into a suitable, labeled container for hazardous waste disposal.
- Decontaminate: Clean the spill area thoroughly with a suitable solvent (e.g., isopropanol or ethanol), followed by soap and water.
- Dispose: All contaminated materials must be disposed of as hazardous waste according to local, state, and federal regulations.[2]

Section 2: Experimental Troubleshooting Guide

This section provides solutions to common problems encountered during reactions involving **2-Chloro-4-(trifluoromethoxy)pyrimidine**.

Issue 1: Low or No Reactivity in Nucleophilic Substitution Reactions

The primary utility of this reagent lies in the nucleophilic substitution of the chlorine atom at the C2 position. Low conversion is a frequent challenge.

- **Causality:** The pyrimidine ring is inherently electron-deficient due to the two nitrogen atoms. The trifluoromethoxy group (-OCF₃) is a strong electron-withdrawing group, which further deactivates the ring towards nucleophilic aromatic substitution (S_NAr). This electronic effect makes the chlorine at C2 less reactive than might be expected for other chloro-heterocycles.
- **Troubleshooting Workflow:**

Caption: Troubleshooting workflow for low reactivity.

Q5: My reaction is sluggish. What solvent and temperature should I use?

A5: For S_NAr reactions, polar aprotic solvents are generally preferred as they can solvate the cation without strongly solvating the nucleophile, thus increasing its effective reactivity.

- **Recommended Solvents:** N,N-Dimethylformamide (DMF), Dimethyl sulfoxide (DMSO), N-Methyl-2-pyrrolidone (NMP).
- **Temperature:** Start reactions at room temperature and monitor by TLC or LC-MS. If no reaction occurs, gradually increase the temperature in increments (e.g., to 50°C, 80°C, then 110°C). Be aware that higher temperatures can lead to decomposition.

Q6: I am observing multiple byproducts. What could be the cause?

A6: Byproduct formation often arises from competing reaction pathways or decomposition.

- **Hydrolysis:** The starting material can be sensitive to water, leading to the formation of the corresponding 2-hydroxypyrimidine. Ensure all reagents and solvents are anhydrous and the reaction is run under an inert atmosphere.

- **Reaction with Solvent:** In some cases, solvents like DMF can decompose at high temperatures in the presence of base to generate dimethylamine, which can act as a competing nucleophile.
- **Side Reactions:** Depending on your specific nucleophile, other reactive sites on the molecule could lead to byproducts. Careful analysis (NMR, MS) is required to identify these and adjust reaction conditions accordingly.

Section 3: Physicochemical & Safety Data Summary

The following table summarizes key data, primarily derived from its structural isomer, 2-Chloro-5-(trifluoromethoxy)pyrimidine.

Property	Value / Information	Source
Chemical Name	2-Chloro-4-(trifluoromethoxy)pyrimidine	-
CAS Number (Analog)	1261812-52-5 (for 5-isomer)	[1]
Molecular Formula	C ₅ H ₂ ClF ₃ N ₂ O	[1]
Molecular Weight	198.53 g/mol	[1]
Appearance	Likely a solid or oil.	Inferred
Storage	2-8°C, under inert atmosphere.	[4]
Hazard Statements	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).	[1]
Precautionary Statements	P280 (Wear protective equipment), P305+P351+P338 (IF IN EYES: Rinse cautiously...), P405 (Store locked up).	[1][2]
Incompatible Materials	Strong oxidizing agents, strong acids, strong alkalis, strong reducing agents.	[2]

Section 4: Key Methodologies

Protocol 4.1: General Procedure for Nucleophilic Substitution

This protocol provides a starting point for reacting **2-Chloro-4-(trifluoromethoxy)pyrimidine** with a generic amine nucleophile.

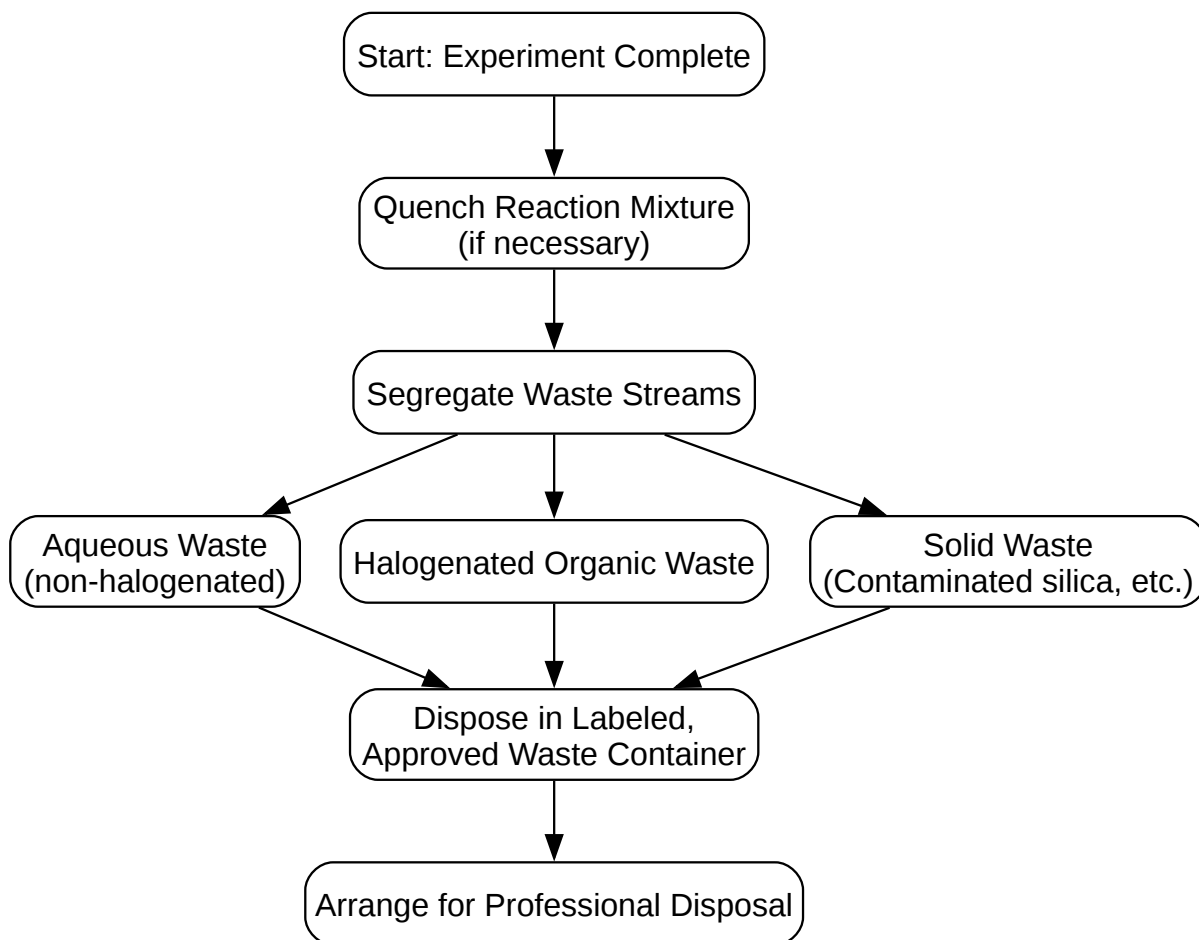
- Preparation: In a flame-dried, round-bottom flask under an argon or nitrogen atmosphere, dissolve the amine nucleophile (1.1 equivalents) and a non-nucleophilic base such as

potassium carbonate (K_2CO_3 , 2.0 equivalents) or diisopropylethylamine (DIPEA, 1.5 equivalents) in anhydrous DMF.

- Reagent Addition: To the stirred solution, add **2-Chloro-4-(trifluoromethoxy)pyrimidine** (1.0 equivalent) either as a solid or as a solution in a minimal amount of anhydrous DMF.
- Reaction: Stir the reaction mixture at room temperature for 1 hour.
- Monitoring: Monitor the reaction progress by thin-layer chromatography (TLC) or LC-MS.
- Heating (If Necessary): If no significant conversion is observed, slowly heat the reaction to 80°C and continue to monitor.
- Work-up: Upon completion, cool the reaction to room temperature, pour it into water, and extract the product with a suitable organic solvent (e.g., ethyl acetate).
- Purification: Wash the combined organic layers with brine, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure. Purify the crude product by flash column chromatography.

Logical Flow for Safe Disposal

Proper disposal is a critical final step in the experimental workflow.



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Caption: Decision workflow for waste disposal.

References

- (This reference is reserved for future data specific to **2-Chloro-4-(trifluoromethoxy)pyrimidine**)
- (This reference is reserved for future data specific to **2-Chloro-4-(trifluoromethoxy)pyrimidine**)
- MedChemExpress. (2025, March 7). Safety Data Sheet for 2-Chloro-5-(trifluoromethyl)pyrimidine.
- Pharmaffiliates. CAS No: 33034-67-2 | Product Name: 2-Chloro-4-(trifluoromethyl)pyrimidine.

- (This reference is reserved for future data specific to **2-Chloro-4-(trifluoromethoxy)pyrimidine**)
- Fisher Scientific. (2014, February 6). Safety Data Sheet for 2-Chloro-4-(trifluoromethyl)pyridine, 95%.
- (This reference is reserved for future data specific to **2-Chloro-4-(trifluoromethoxy)pyrimidine**)
- (This reference is reserved for future data specific to **2-Chloro-4-(trifluoromethoxy)pyrimidine**)
- Acros Organics. (2013, November 1). Safety Data Sheet for 2-Chloro-4-methylpyrimidine, 98%.
- (This reference is reserved for future data specific to **2-Chloro-4-(trifluoromethoxy)pyrimidine**)
- (This reference is reserved for future data specific to **2-Chloro-4-(trifluoromethoxy)pyrimidine**)
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- (This reference is reserved for future data specific to **2-Chloro-4-(trifluoromethoxy)pyrimidine**)
- Smolecule. (2024, November 1). 1261812-52-5 - Safety Data Sheet.

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Sources

- 1. aaronchem.com [aaronchem.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. fishersci.com [fishersci.com]
- 4. pharmaffiliates.com [pharmaffiliates.com]
- 5. fishersci.com [fishersci.com]

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